

(+/-)-Tortuosamine CAS number and chemical identifiers

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Compound of Interest

Compound Name: (+/-)-Tortuosamine

Cat. No.: B15193512

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An In-Depth Technical Guide to **(+/-)-Tortuosamine** for Researchers, Scientists, and Drug Development Professionals

Introduction

(+/-)-Tortuosamine is a racemic alkaloid naturally found in the plant *Sceletium tortuosum*, a succulent native to South Africa. This plant, commonly known as Kanna, has a long history of traditional use for its mood-elevating and anxiety-reducing properties^{[1][2][3]}. As a constituent of *Sceletium tortuosum*, **(+/-)-tortuosamine** is of significant interest to the scientific community for its potential psychoactive and therapeutic effects. Research has indicated that the alkaloids in *Sceletium tortuosum*, including tortuosamine, may act as serotonin reuptake inhibitors and phosphodiesterase-4 (PDE4) inhibitors, highlighting their potential in the management of anxiety and depression^{[1][2][3]}. This technical guide provides a comprehensive overview of the chemical identifiers, synthesis, isolation, and key biological assays related to **(+/-)-Tortuosamine**.

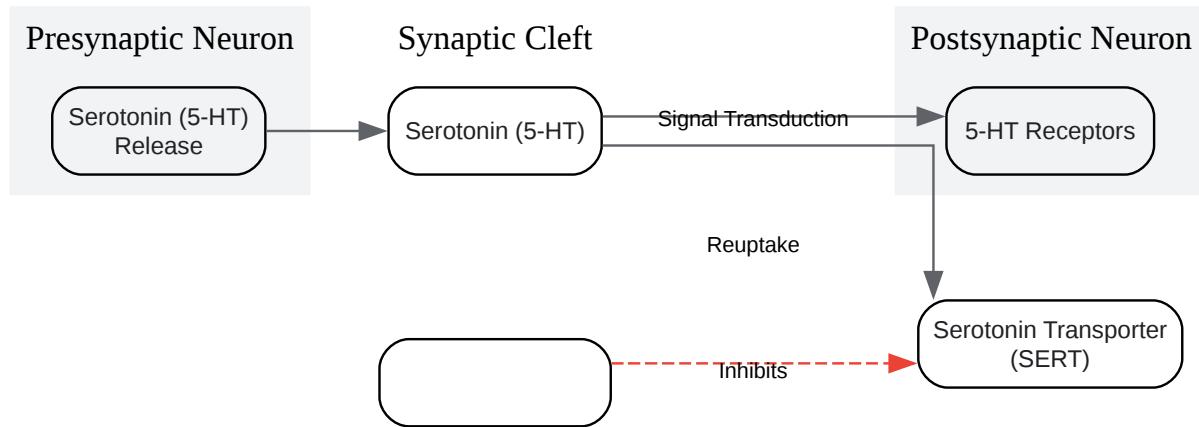
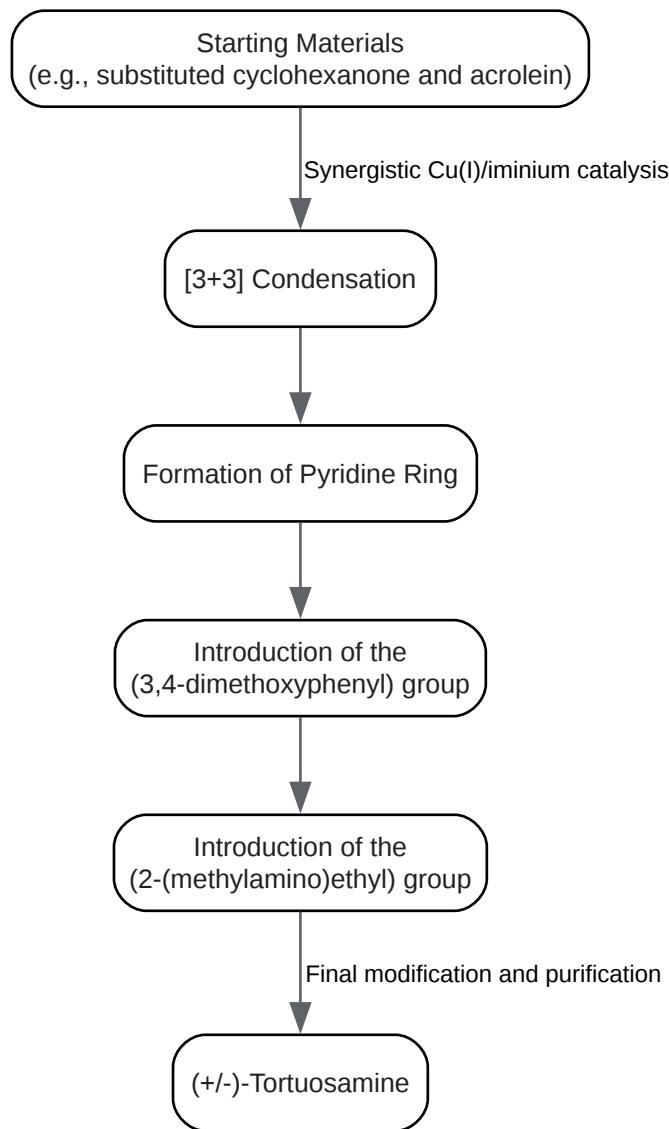
Chemical Identifiers

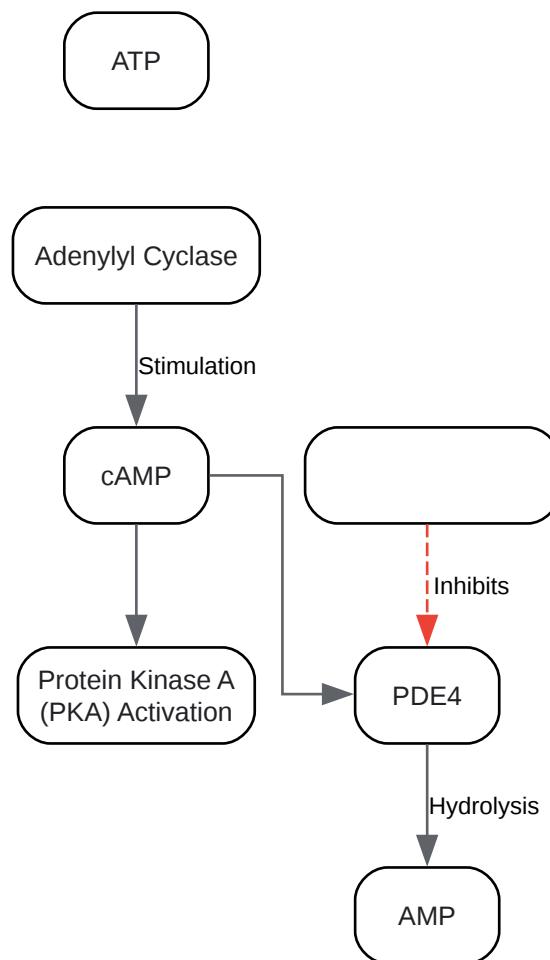
A clear identification of **(+/-)-Tortuosamine** is crucial for research and development. The following table summarizes its key chemical identifiers.

Identifier	Value
CAS Number	79517-20-7
IUPAC Name	2-[6-(3,4-dimethoxyphenyl)-5,6,7,8-tetrahydroquinolin-6-yl]-N-methylethanamine
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₂
Molecular Weight	326.44 g/mol
InChI	InChI=1S/C20H26N2O2/c1-21-12-10-20(9-8-17-15(14-20)5-4-11-22-17)16-6-7-18(23-2)19(13-16)24-3/h4-7,11,13,21H,8-10,12,14H2,1-3H3
InChIKey	QFRVOGLOHJOHAY-UHFFFAOYSA-N
SMILES	CNCCCC1(CCC2=C(C1)C=CC=N2)C3=CC(=C(C=C3)OC)OC

Synthesis of (+/-)-Tortuosamine

The total synthesis of **(+/-)-Tortuosamine** has been achieved through various routes. One notable approach involves a multi-step process culminating in the formation of the characteristic substituted quinoline ring structure[4][5]. A generalized workflow for a potential synthetic route is outlined below.





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